

Unraveling "Antibacterial Agent 153": A Multi-Compound Technical Analysis

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Compound of Interest

Compound Name: Antibacterial agent 153

Cat. No.: B12372441

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For Researchers, Scientists, and Drug Development Professionals

The designation "**Antibacterial agent 153**" does not refer to a single, unique chemical entity. Instead, it is a label that has been assigned to several distinct compounds across different research studies, each with its own specific chemical structure, target organisms, and mechanism of action. This technical guide provides an in-depth analysis of the available data for each identified "**Antibacterial agent 153**," compiling quantitative data, detailing experimental protocols, and visualizing associated pathways to offer a comprehensive resource for researchers in the field of antibacterial drug discovery.

Pyrrolo[2,3-d]pyrimidine Derivative (Compound 153)

A notable compound designated as "153" belongs to the pyrrolo[2,3-d]pyrimidine class of heterocyclic compounds. Research has highlighted its potential as an antibacterial agent, particularly against both Gram-positive and Gram-negative bacteria.

Target Organisms and Efficacy

Initial screenings of this compound have demonstrated its inhibitory effects against a range of bacteria. The available quantitative data from these studies are summarized below.

Target Organism	Strain	Efficacy (MIC)	Efficacy (Inhibition Zone)	Reference
Escherichia coli	MTCC 443	-	Superior potency noted	[1]
Bacillus subtilis	MTCC 441	-	Enhanced activity noted	[1]

Note: MIC (Minimum Inhibitory Concentration) values were not explicitly provided in the initial review, but the compound showed notable activity in agar diffusion assays.[\[1\]](#)

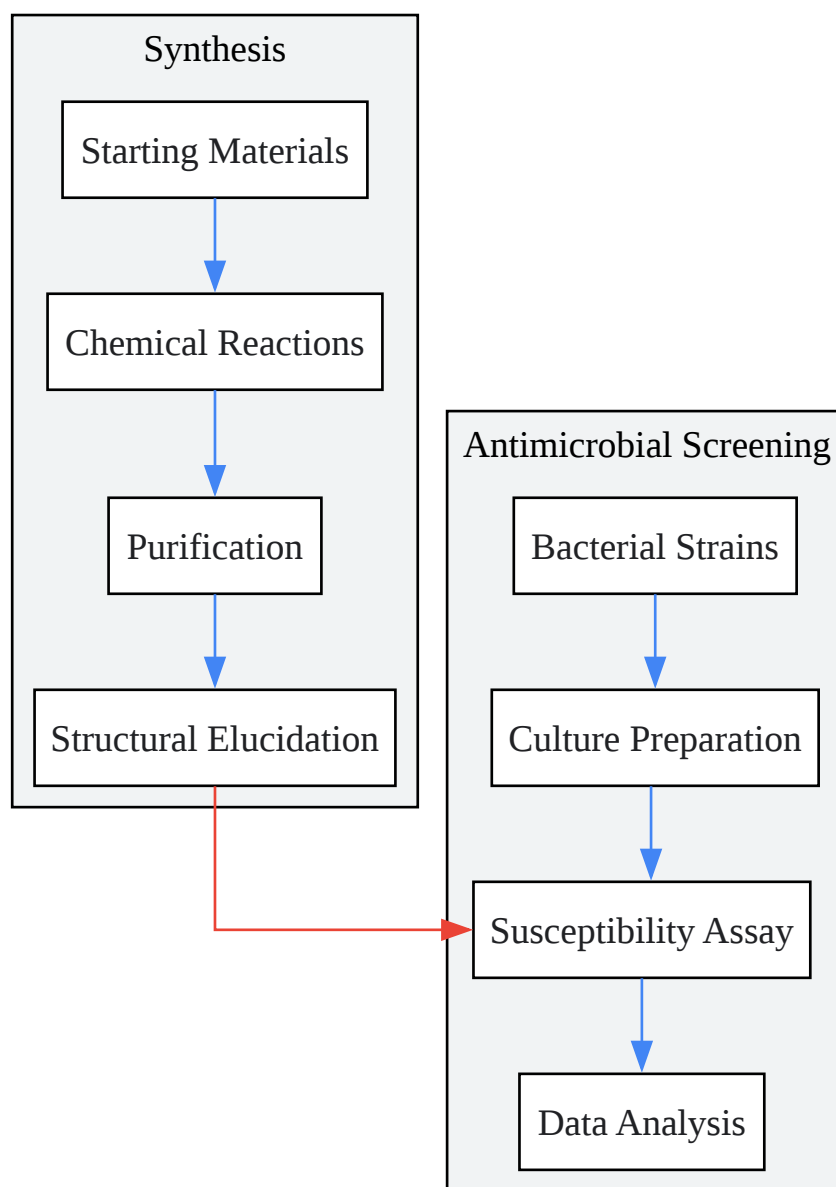
Experimental Protocols

Antimicrobial Susceptibility Testing (Agar Diffusion Method)

The antibacterial activity of the pyrrolo[2,3-d]pyrimidine derivative 153 was determined using the agar well diffusion method. A standardized bacterial suspension was uniformly spread on a sterile Mueller-Hinton Agar plate. Wells were then created in the agar, and a specific concentration of the compound was introduced into each well. The plates were incubated under appropriate conditions, and the diameter of the inhibition zone around each well was measured to determine the antibacterial activity.[\[1\]](#)

Logical Workflow for Synthesis and Screening

The general workflow for the synthesis and evaluation of this class of compounds is depicted below.



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Fig. 1: General workflow for synthesis and antimicrobial screening.

Quinoline-2-pyridone Hybrid (Compound 153)

Another compound identified as "153" is a hybrid molecule combining quinoline and 2-pyridone scaffolds. This particular derivative is characterized by a 4-methyl substituent.

Target Organisms and Efficacy

This compound has been specifically evaluated for its activity against the Gram-negative bacterium *Escherichia coli*.

Target Organism	Strain	Efficacy (MIC)	Reference
Escherichia coli	Not Specified	62.5 µg/mL	[2]

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Determination

The MIC of the quinoline-2-pyridone compound 153 was determined using a standard broth microdilution method. Serial dilutions of the compound were prepared in a liquid growth medium in 96-well microtiter plates. A standardized inoculum of the test bacterium was added to each well. The plates were incubated, and the MIC was recorded as the lowest concentration of the compound that completely inhibited visible bacterial growth.[2]

Marine-Derived Fungal Metabolite (Compound 153)

A compound designated as "153" has also been isolated from a marine-derived fungus. This natural product has been reported to exhibit a range of antimicrobial activities.

Target Organisms and Efficacy

This fungal metabolite has demonstrated moderate activity against bacteria, algae, and fungi.

Target Organism	Efficacy	Reference
Bacteria	Moderate antibacterial activity	[3]
Algae	Moderate antialgal activity	[3]
Fungi	Moderate antifungal activity	[3]

Note: Specific quantitative data such as MIC values or inhibition zones were not provided in the available review.[3] Further investigation into the primary literature is required to obtain this information.

Tetracyclic Triterpenoid (Compound 153)

A tetracyclic triterpenoid, also labeled as compound "153," has been identified as having antibacterial properties, particularly against Gram-negative bacteria.

Target Organisms and Efficacy

This compound has shown specific activity against *Acinetobacter* species and *Escherichia coli*.

Target Organism	Strain	Efficacy (MIC)	Reference
<i>Acinetobacter</i> sp.	Not Specified	5.0 µg/mL	[4]
<i>Escherichia coli</i>	Not Specified	10.0 µg/mL	[4]

Experimental Protocols

Broth Microdilution Assay

The antibacterial activity of the tetracyclic triterpenoid 153 was assessed using a broth microdilution method to determine the Minimum Inhibitory Concentration (MIC). The compound was serially diluted in cation-adjusted Mueller-Hinton broth in 96-well plates. Bacterial suspensions were added to each well, and the plates were incubated. The MIC was determined as the lowest concentration of the compound that prevented visible growth of the bacteria.[4]

Commercially Available "Antibacterial Agent 153"

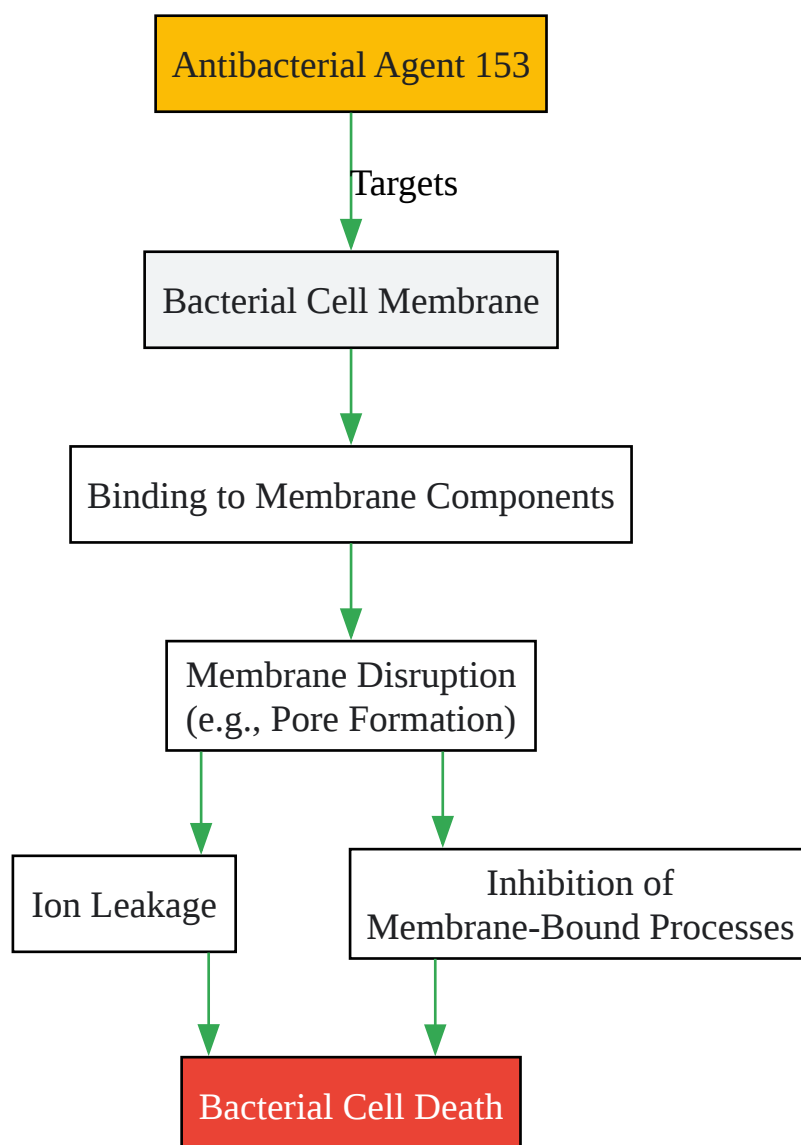
Several chemical suppliers list a product named "**Antibacterial agent 153**." This compound is generally described as a broad-spectrum antibacterial agent.

Proposed Mechanism of Action

The proposed mechanism of action for this commercially available agent is the disruption of the bacterial cell membrane.[5][6][7][8][9]

Signaling Pathway: Bacterial Cell Membrane Disruption

The general mechanism of action for membrane-targeting antibacterials is illustrated below.



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Fig. 2: Proposed mechanism of action for membrane-active antibacterials.

Note: Specific target organism data and detailed experimental protocols for this commercially available compound are not readily available in the public domain and would require access to proprietary manufacturer data or further independent research.

Conclusion

The identifier "**Antibacterial agent 153**" is ambiguous and has been applied to a variety of chemical structures with different antibacterial profiles. This guide consolidates the currently available information on these distinct compounds, providing a valuable starting point for

researchers. For a more comprehensive understanding of any specific "Agent 153," it is imperative to consult the primary research articles cited herein. The development of novel antibacterial agents is a critical area of research, and a clear and unambiguous nomenclature is essential for the effective dissemination of scientific findings.

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